

Oscillamide B: A Chemical Probe for Serine/Threonine Protein Phosphatase Studies

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Compound of Interest

Compound Name: *oscillamide B*

Cat. No.: *B1251416*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Oscillamide B is a cyclic peptide natural product isolated from the cyanobacterium *Planktothrix agardhii*. It has been identified as an inhibitor of serine/threonine protein phosphatases, specifically Protein Phosphatase 1 (PP1) and Protein Phosphatase 2A (PP2A). These enzymes play crucial roles in a myriad of cellular processes, including signal transduction, cell cycle regulation, and apoptosis. The ability of **oscillamide B** to modulate the activity of PP1 and PP2A makes it a valuable chemical probe for elucidating the physiological and pathological functions of these key phosphatases.

This document provides detailed application notes and experimental protocols for the use of **oscillamide B** as a chemical probe in enzyme studies. The information is intended for researchers in academia and industry engaged in cell biology, biochemistry, and drug discovery.

Data Presentation

The inhibitory activity of **oscillamide B** against its target enzymes is a critical parameter for its application as a chemical probe. The following table summarizes the available quantitative data for **oscillamide B** and a related compound, oscillamide C.

Compound	Target Enzyme(s)	Reported IC50 Value	Source
Oscillamide B	PP1 and PP2A	100 µg/mL	PEPCY Final Report[1]
Oscillamide C	PP1 and PP2A	0.9 µM (for PP1)	Structures and Activity of New Anabaenopeptins[2]

Note: The IC50 value for **oscillamide B** is reported in a comprehensive project report. Researchers are encouraged to determine the precise IC50 under their specific experimental conditions. The data for oscillamide C is provided for comparative purposes.

Experimental Protocols

The following are generalized protocols for assessing the inhibitory effect of **oscillamide B** on PP1 and PP2A. These protocols are based on established methodologies and can be adapted to specific experimental needs.

Protocol 1: In Vitro Protein Phosphatase 1 (PP1) Inhibition Assay

This protocol describes a colorimetric assay to determine the inhibitory activity of **oscillamide B** against purified PP1. The assay measures the release of inorganic phosphate from a synthetic phosphopeptide substrate.

Materials:

- Recombinant human PP1 catalytic subunit
- **Oscillamide B** (dissolved in an appropriate solvent, e.g., DMSO)
- Ser/Thr Phosphatase Assay Buffer (e.g., 50 mM Tris-HCl pH 7.4, 0.1 mM EDTA, 0.5 mM DTT)
- Phosphopeptide substrate (e.g., K-R-pT-I-R-R)

- Malachite Green Phosphate Detection Solution
- 96-well microplate
- Microplate reader

Procedure:

- Prepare Reagents:
 - Prepare a stock solution of **oscillamide B** in the chosen solvent.
 - Prepare serial dilutions of **oscillamide B** in the assay buffer to create a range of concentrations for IC50 determination.
 - Prepare the PP1 enzyme solution by diluting the stock in the assay buffer to the desired working concentration.
 - Prepare the phosphopeptide substrate solution in the assay buffer.
- Assay Setup:
 - To the wells of a 96-well plate, add 10 µL of the different concentrations of **oscillamide B** or vehicle control.
 - Add 20 µL of the PP1 enzyme solution to each well.
 - Incubate the plate at 30°C for 10 minutes to allow the inhibitor to bind to the enzyme.
- Initiate Reaction:
 - Add 20 µL of the phosphopeptide substrate solution to each well to start the reaction.
 - Incubate the plate at 30°C for an appropriate time (e.g., 10-30 minutes), ensuring the reaction remains in the linear range.
- Stop Reaction and Detect Phosphate:

- Stop the reaction by adding 100 μ L of the Malachite Green Phosphate Detection Solution to each well.
- Incubate at room temperature for 15-20 minutes to allow color development.
- Measure Absorbance:
 - Measure the absorbance at a wavelength of 620-650 nm using a microplate reader.
- Data Analysis:
 - Subtract the absorbance of the blank (no enzyme) from all readings.
 - Calculate the percentage of inhibition for each **oscillamide B** concentration relative to the vehicle control.
 - Plot the percentage of inhibition against the logarithm of the **oscillamide B** concentration and fit the data to a dose-response curve to determine the IC₅₀ value.

Protocol 2: In Vitro Protein Phosphatase 2A (PP2A) Inhibition Assay

This protocol outlines a colorimetric method to measure the inhibition of PP2A by **oscillamide B** using p-nitrophenyl phosphate (pNPP) as a substrate.

Materials:

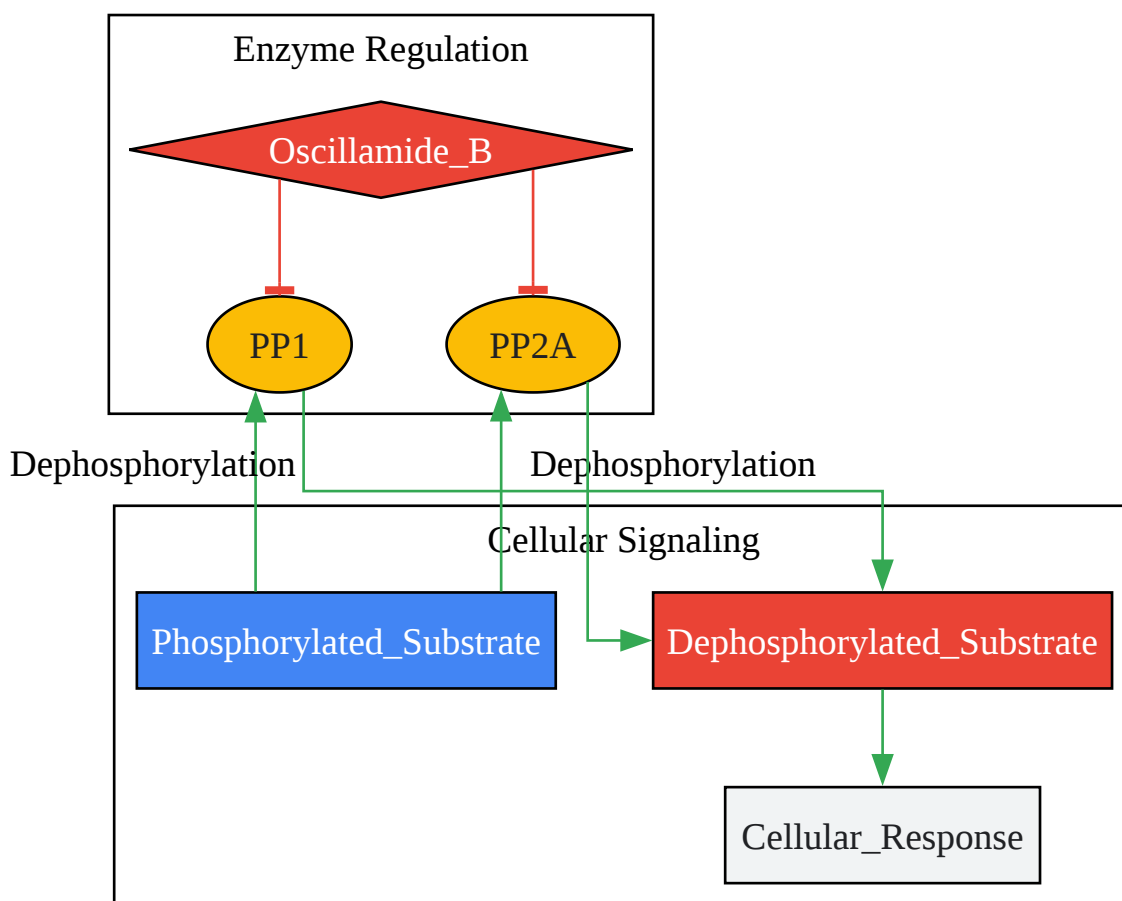
- Recombinant human PP2A holoenzyme or catalytic subunit
- **Oscillamide B** (dissolved in an appropriate solvent, e.g., DMSO)
- PP2A Assay Buffer (e.g., 20 mM Imidazole-HCl, 2 mM EDTA, 2 mM EGTA, pH 7.0)
- p-nitrophenyl phosphate (pNPP)
- 96-well microplate
- Microplate reader

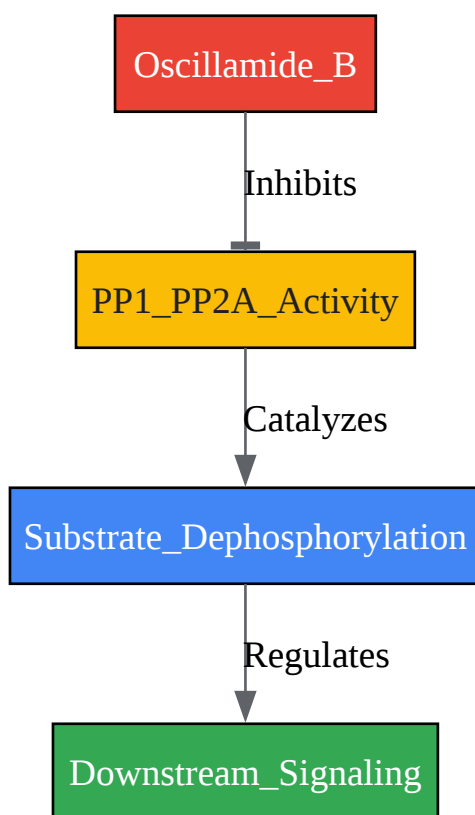
Procedure:

- Prepare Reagents:
 - Prepare a stock solution and serial dilutions of **oscillamide B** in the assay buffer.
 - Prepare the PP2A enzyme solution in the assay buffer.
 - Prepare the pNPP substrate solution in the assay buffer.
- Assay Setup:
 - Add 50 μ L of the different concentrations of **oscillamide B** or vehicle control to the wells of a 96-well plate.
 - Add 100 μ L of the PP2A enzyme solution to each well.
 - Pre-incubate the plate at 37°C for 10 minutes.
- Initiate Reaction:
 - Add 100 μ L of the pNPP substrate solution to each well.
 - Incubate the plate at 37°C for 30-60 minutes.
- Measure Absorbance:
 - Measure the absorbance at 405 nm. The product, p-nitrophenol, is yellow.
- Data Analysis:
 - Calculate the percentage of inhibition for each **oscillamide B** concentration.
 - Determine the IC₅₀ value by plotting the percentage of inhibition against the log of the inhibitor concentration.

Visualizations

Signaling Pathway Inhibition





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References

- 1. PP2A Inhibition Assay Using Recombinant Enzyme for Rapid Detection of Okadaic Acid and Its Analogs in Shellfish - PMC [pmc.ncbi.nlm.nih.gov]
- 2. PP2A phosphatase activity assay [bio-protocol.org]
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